

Classification and Nomenclature of Iodine Cations

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Compound of Interest

Compound Name: Iodine cation

Cat. No.: B1233926

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Organic polyvalent iodine compounds are primarily categorized into iodine(III) and iodine(V) derivatives.[4] According to IUPAC, these are also named λ^3 -iodanes and λ^5 -iodanes, respectively, where λ indicates the number of valence electrons around the central iodine atom. [4][6]

- Iodine(I) Cations (I^+): Often transient, these species are potent electrophiles. They are typically generated in situ or stabilized in complexes. The **diiodine cation** (I_2^+) can be formed by oxidizing I_2 in strong acids.[3]
- Iodine(III) Cations (λ^3 -iodanes): These compounds feature an iodine atom with 10 valence electrons, typically in a pseudo-trigonal bipyramidal geometry.[4][5] This class is vast and includes:
 - Iodosylarenes ($ArIO$) and their derivatives ($ArIX_2$).[6]
 - Iodonium Salts ($R_2I^+X^-$): Characterized by two carbon-iodine bonds, these are among the most stable and useful **iodine cation** species.[5][6]
- Iodine(V) Cations (λ^5 -iodanes): With 12 valence electrons on the iodine atom, this class includes powerful oxidizing agents.[7]

- Iodylarenes (ArIO_2) and their derivatives (ArIX_4 or ArIX_2O).[\[7\]](#)
- Key reagents in this class include 2-iodoxybenzoic acid (IBX) and Dess-Martin periodinane (DMP).[\[6\]](#)

The general pathway for accessing higher oxidation states involves the sequential oxidation of organoiodine(I) compounds.

Generation of Polyvalent Iodine Species

Organoiodine(I)
(e.g., Iodoarenes, ArI)

Oxidation

Organoiodine(III)
(λ^3 -iodanes, e.g., ArI(OAc)₂)

Oxidation

Organoiodine(V)
(λ^5 -iodanes, e.g., IBX)

Mechanism: Electrophilic Iodination of an Alkene

Alkene + I⁺

Electrophilic Attack

Cyclic Iodonium Ion
(Intermediate)

Nucleophilic Attack
by Solvent (H₂O)

Iodohydrin
(after attack by H₂O)

Workflow: One-Pot Synthesis of Togni-Type Reagent

Suspend 2-iodobenzoic acid
and TMSCF_3 in dry MeCN

Heat to 75 °C

Add trichloroisocyanuric acid
solution dropwise

Cool to room temperature

Add dry potassium acetate

Heat to 75 °C for 2 h

Cool to room temperature

Workup and Purification

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